

# Carzenide validation techniques

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## Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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## Chemical Profile of Carzenide

**Carzenide**, also known as 4-Sulfamoylbenzoic acid, is a carbonic anhydrase inhibitor with diuretic properties [1]. Its basic chemical and physical characteristics are summarized below:

Property	Value
CAS Number	138-41-0 [2] [1]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>4</sub> S [2] [1] [3]
Molecular Weight	201.20 g/mol [2] [1] [3]
Melting Point	285 - 295 °C (lit.) [1] [4]
Appearance	White to off-white solid powder [1] [3] [4]
LogP	0.5 [2] [4]
Water Solubility	453 mg/L (25 °C) [1]

## Validation Techniques and Biological Activity

A primary validation technique for **Carzenide** is its analysis using High-Performance Liquid Chromatography (HPLC). Its main documented biological activity is the inhibition of the carbonic anhydrase II (CAII) enzyme.

## HPLC Analysis Method

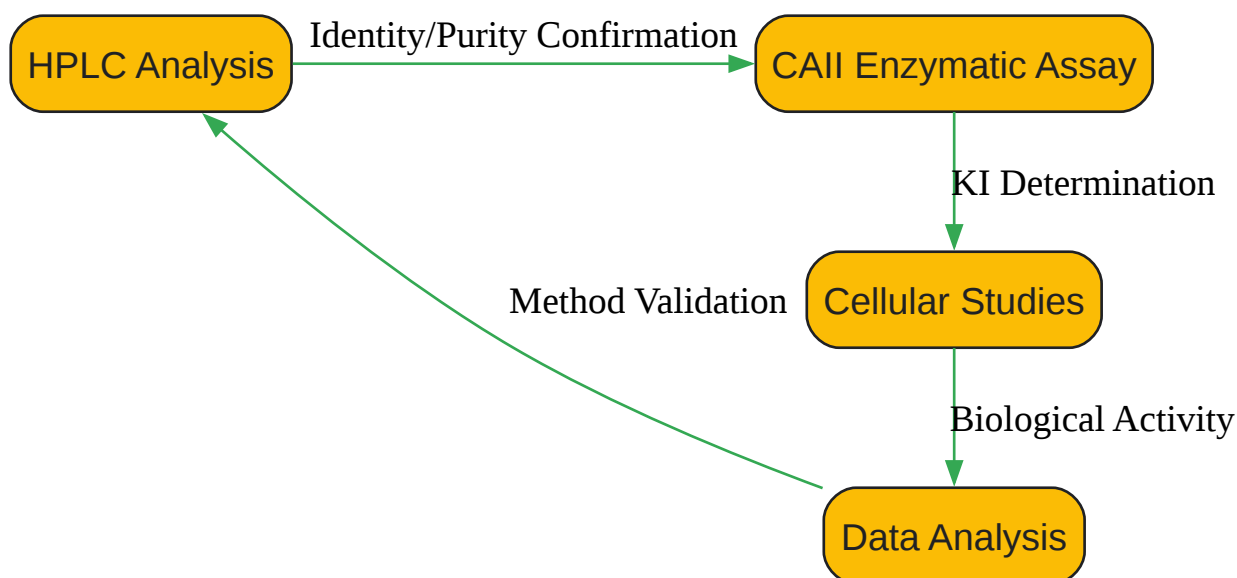
This method is used for separating and analyzing **Carzenide**, and can be scaled for preparative separation or pharmacokinetic studies [2].

Parameter	Description
Application	Separation of Carzenide [2]
HPLC Column	Newcrom R1 (reverse-phase with low silanol activity) [2]
Mobile Phase	Acetonitrile (MeCN), water, and phosphoric acid [2]
MS-Compatible Modification	Replace phosphoric acid with formic acid [2]
Particle Sizes	Smaller 3 µm particles available for fast UPLC applications [2]

## Biological Validation & Mechanism of Action

**Carzenide** is identified as a **strong competitive inhibitor of carbonic anhydrase II (CAII)** [3]. Carbonic anhydrases are zinc metalloenzymes that catalyze the reversible hydration of carbon dioxide, playing roles in critical processes like pH regulation, electrolyte secretion, and tumorigenicity [5]. Inhibiting specific CA isoforms is a strategy for treating conditions like epilepsy, glaucoma, and certain cancers [6] [5].

The experimental workflow for validating **Carzenide's** activity involves several key stages, from initial analysis to cellular studies:



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For the **Carbonic Anhydrase Inhibition Assay**, the standard methodology is the **stopped-flow CO<sub>2</sub> hydrase assay** [6]. This experiment measures the enzyme's catalytic activity by monitoring the change in absorbance or pH associated with the CO<sub>2</sub> hydration reaction in the presence of the inhibitor.

- **Procedure:** The enzyme is pre-incubated with different concentrations of **Carzenide**. The reaction is initiated by rapidly mixing the enzyme-inhibitor solution with a CO<sub>2</sub>-saturated buffer. The initial rate of the reaction is measured for each inhibitor concentration [6].
- **Data Analysis:** The inhibition constant ( $K_i$ ) is calculated from the data, typically obtained from three independent assays. This value represents the concentration of inhibitor required to reduce enzyme activity by half, with lower  $K_i$  values indicating more potent inhibition [6].

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## References

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